

# 2-Amino-6-ethoxybenzothiazole physicochemical properties

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## Compound of Interest

Compound Name: 2-Amino-6-ethoxybenzothiazole

Cat. No.: B160241

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## An In-depth Technical Guide to the Physicochemical Properties of 2-Amino-6-ethoxybenzothiazole

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of a compound is fundamental to its application in further research and development. This guide provides a detailed overview of the core physicochemical characteristics of **2-Amino-6-ethoxybenzothiazole**, an important heterocyclic amine used as a building block in the synthesis of various biologically active compounds.<sup>[1]</sup>

## Core Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Amino-6-ethoxybenzothiazole**. This data is essential for a range of applications, from designing synthetic routes to developing analytical methods and formulating new therapeutic agents.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> OS	[2][3][4]
Molecular Weight	194.25 g/mol	[3][4][5]
Melting Point	161-163 °C	[5]
322 to 325 °F (161.1 to 162.8 °C)	[2]	
Boiling Point (Predicted)	356.1 ± 34.0 °C	[5]
Solubility	Less than 1 mg/mL at 73 °F (22.8 °C)	[2]
Less than 0.1 g/100 mL at 23 °C	[5]	
pKa (Predicted)	4.75 ± 0.10	[5]
Physical Description	Off-white powder	[2]
InChI	InChI=1S/C9H10N2OS/c1-2-12-6-3-4-7-8(5-6)13-9(10)11-7/h3-5H,2H2,1H3,(H2,10,11)	[2]
SMILES	CCOC1=CC2=C(C=C1)N=C(S2)N	[2]

## Experimental Protocols

While specific, detailed experimental protocols for the determination of every physicochemical property of **2-Amino-6-ethoxybenzothiazole** are not readily available in the public domain, generalized methods for the synthesis of related benzothiazole derivatives can provide a foundational understanding. The synthesis of 2-aminobenzothiazoles often involves the cyclization of a substituted phenylthiourea.

## General Synthesis of 2-Amino-6-substituted Benzothiazoles

A common method for the synthesis of 2-amino-6-substituted benzothiazoles involves the reaction of a corresponding substituted aniline with a thiocyanate salt in an acidic medium, followed by cyclization induced by a halogen.[6]

Materials:

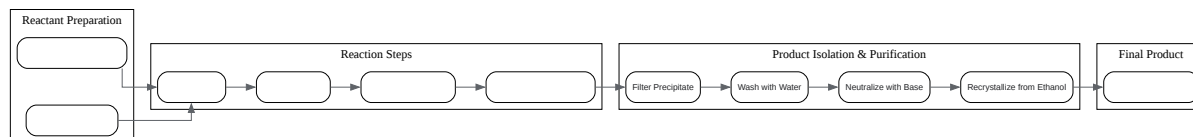
- Substituted aniline (e.g., p-phenetidine for **2-Amino-6-ethoxybenzothiazole**)
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN)
- Glacial acetic acid
- Bromine or Sulfuryl chloride
- Ethanol for recrystallization

Procedure:

- A solution of the substituted aniline is prepared in glacial acetic acid.
- To this solution, a solution of potassium thiocyanate in glacial acetic acid is added.
- The mixture is cooled in an ice bath, and a solution of bromine in glacial acetic acid is added dropwise with constant stirring, maintaining a low temperature.
- After the addition is complete, the reaction mixture is stirred for several hours at room temperature.
- The resulting precipitate is filtered, washed with water, and then neutralized with an appropriate base (e.g., ammonium hydroxide).
- The crude product is then purified by recrystallization from a suitable solvent, such as ethanol, to yield the 2-amino-6-substituted benzothiazole.

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of 2-amino-6-substituted benzothiazoles.



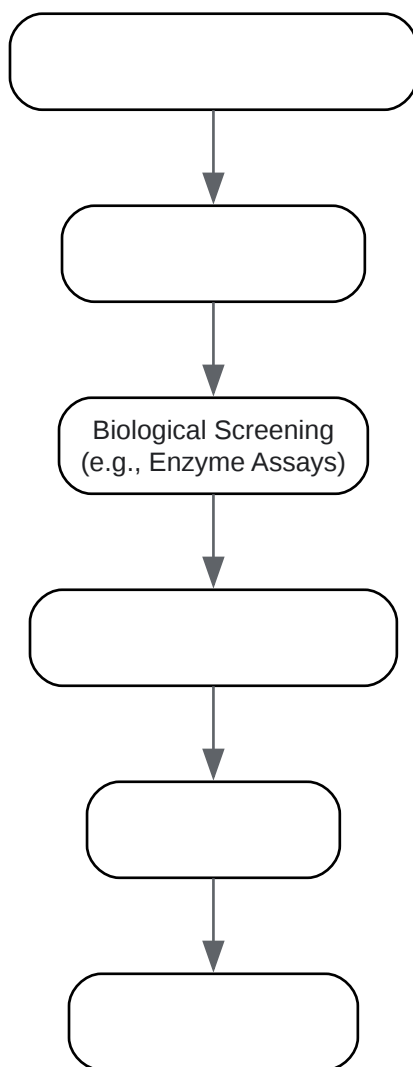
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Generalized synthesis workflow for 2-amino-6-substituted benzothiazoles.

## Biological Context and Signaling Pathways

**2-Amino-6-ethoxybenzothiazole** serves as a crucial intermediate in the synthesis of various compounds with potential biological activity.[1] While specific signaling pathways directly modulated by this compound are not extensively documented, its derivatives are subjects of interest in medicinal chemistry. Benzothiazole-containing compounds have been investigated for a wide range of therapeutic applications, including as antimicrobial, antitumor, and anti-inflammatory agents.[7] Furthermore, derivatives have been explored for their potential to target neurological disorders, suggesting possible interactions with receptors in the central nervous system.[1] The development of novel hydrazone derivatives of 2-amino-6-nitrobenzothiazole has shown promise in the inhibition of monoamine oxidase A and B (MAO-A/MAO-B), enzymes critical in the metabolism of neurotransmitters.[8]

The logical relationship for its application in drug discovery is outlined in the following diagram.



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Drug discovery logical workflow starting from **2-Amino-6-ethoxybenzothiazole**.

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